

Application Note and Protocol: Quantitative Analysis of 25-Desacetyl Rifampicin in Human Plasma

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Compound of Interest

Compound Name: 25-Desacetyl Rifampicin-d3

Cat. No.: B15623599

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Audience: Researchers, scientists, and drug development professionals.

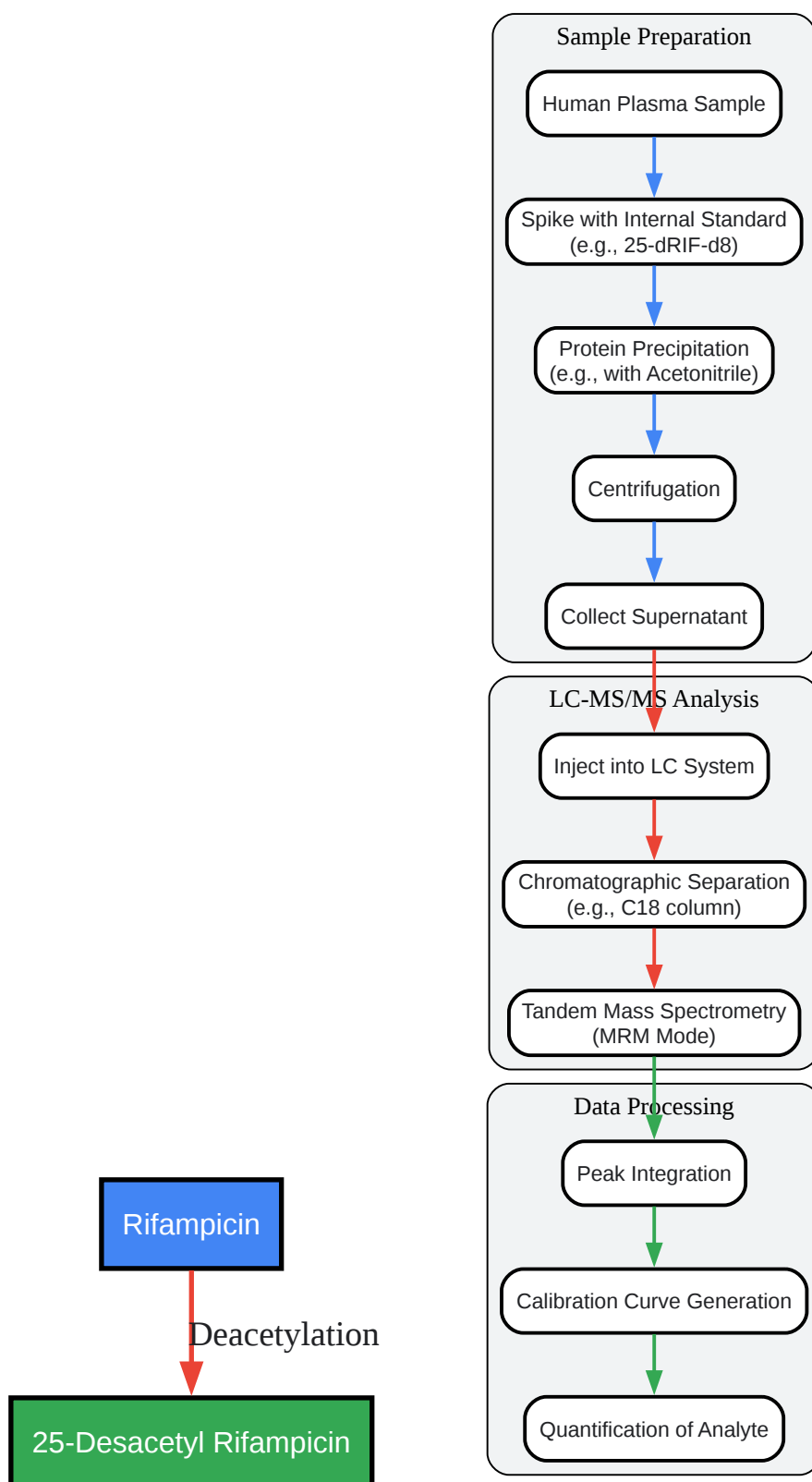
Objective: This document provides a detailed protocol and application notes for the quantitative analysis of 25-Desacetyl Rifampicin, the main active metabolite of Rifampicin, in human plasma. The primary analytical technique highlighted is Liquid Chromatography with tandem mass spectrometry (LC-MS/MS), which offers high sensitivity and selectivity for bioanalytical studies.

Introduction

Rifampicin is a cornerstone antibiotic in the treatment of tuberculosis. Its clinical efficacy is partly attributed to its active metabolite, 25-Desacetyl Rifampicin. Monitoring the plasma concentrations of both Rifampicin and its metabolite is crucial for therapeutic drug monitoring (TDM) and pharmacokinetic studies, ensuring optimal dosing and patient outcomes. This document outlines a validated LC-MS/MS method for the simultaneous quantification of 25-Desacetyl Rifampicin in human plasma.

Metabolic Pathway of Rifampicin

Rifampicin undergoes metabolism in the body, with one of the key pathways being deacetylation to form 25-Desacetyl Rifampicin. This metabolite retains antibacterial activity and thus contributes to the overall therapeutic effect.



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